

stability and storage conditions for triethyl phosphite

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Triethyl phosphite

Cat. No.: B045536

[Get Quote](#)

An In-depth Technical Guide to the Stability and Storage of **Triethyl Phosphite**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Triethyl phosphite (TEP) is a versatile organophosphorus compound widely utilized as a reagent in organic synthesis and as a ligand in organometallic chemistry. Its reactivity, however, necessitates a thorough understanding of its stability profile and appropriate storage conditions to ensure its integrity and prevent hazardous situations. This technical guide provides a comprehensive overview of the stability of **triethyl phosphite** under various conditions, including its susceptibility to hydrolysis, oxidation, and thermal decomposition. Recommended storage and handling procedures are detailed to ensure the long-term purity of the compound.

Chemical and Physical Properties

Triethyl phosphite is a colorless liquid with a characteristic pungent odor.^{[1][2]} A summary of its key physical properties is provided in the table below.

Property	Value
Molecular Formula	C ₆ H ₁₅ O ₃ P
Molar Mass	166.16 g/mol
Appearance	Colorless liquid[1][2][3]
Odor	Strong, foul odor[1][2]
Melting Point	-112 °C[1][2][4]
Boiling Point	156-158 °C[1][4]
Flash Point	44 - 54 °C (111.2 - 130 °F)[1][3][5]
Density	0.969 g/cm ³ at 20 °C[1][4]
Vapor Pressure	2.6 hPa at 20 °C[1][4]
Solubility	Insoluble in water; soluble in alcohol and ether[1][2]

Stability Profile

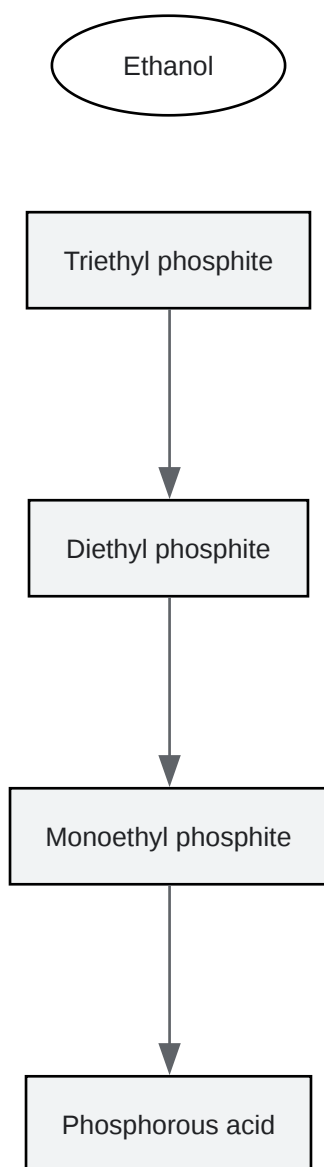
Triethyl phosphite is a reactive compound that can undergo degradation through several pathways. It is sensitive to moisture, air (oxygen), heat, and incompatible with strong acids, bases, and oxidizing agents.[6][7]

Hydrolysis

Triethyl phosphite readily hydrolyzes in the presence of water, particularly under acidic or neutral conditions. The primary hydrolysis products are diethyl phosphite and ethanol.[4] The rate of hydrolysis is significantly influenced by pH.

Hydrolysis Pathway

The hydrolysis of **triethyl phosphite** proceeds in a stepwise manner, with the ethoxy groups being sequentially replaced by hydroxyl groups.



[Click to download full resolution via product page](#)

Caption: Stepwise hydrolysis of **triethyl phosphite**.

The table below summarizes the hydrolysis behavior of **triethyl phosphite** at different pH values.

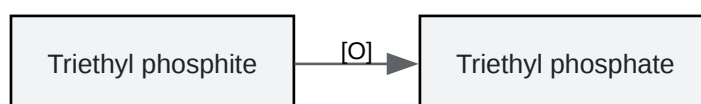
pH	Conditions	Observations and Products
4	Immediate reaction	Degrades immediately to form 100% diethyl phosphite.[4]
7	Complete hydrolysis within 20 minutes	After 3 hours, the products are 89.34% diethyl phosphite and 10.66% monoethyl phosphite. [4]
9	More stable ($t_{1/2} \approx 5.1$ hours)	After 3 hours, 69.88% of triethyl phosphite remains, with the formation of 27.77% monoethyl phosphite and 2.35% diethyl phosphite. After 19 hours, the main degradation product is monoethyl phosphite (93.4%). [4]

Oxidation

Triethyl phosphite is sensitive to air and can be oxidized to triethyl phosphate. This reaction can be slow at ambient temperature but can be accelerated by catalysts or higher temperatures.[8][9] It is incompatible with strong oxidizing agents such as perchlorates, peroxides, and nitrates.[10]

Oxidation Pathway

The phosphorus (III) center in **triethyl phosphite** is readily oxidized to phosphorus (V).



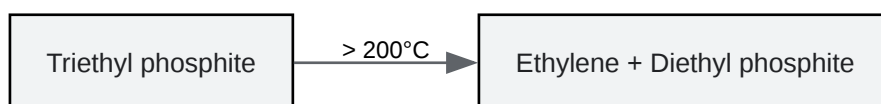
[Click to download full resolution via product page](#)

Caption: Oxidation of **triethyl phosphite** to triethyl phosphate.

Thermal Decomposition

Triethyl phosphite is combustible and can decompose when heated, especially at temperatures above 180-200°C.[1][11] Thermal decomposition can produce toxic fumes of phosphorus oxides.[1][2] The primary decomposition products are ethylene and diethyl phosphite.[11] A study on its thermal degradation identified the C-O bond as the weakest link, initiating decomposition.[12]

Thermal Decomposition Onset



[Click to download full resolution via product page](#)

Caption: Primary products of thermal decomposition.

Recommended Storage and Handling

Proper storage and handling are crucial to maintain the quality of **triethyl phosphite** and to ensure safety.

Storage Conditions

The following table summarizes the recommended storage conditions for **triethyl phosphite**.

Parameter	Recommendation	Rationale
Container	Tightly closed containers. [1] [6] [10]	To prevent exposure to moisture and air.
Atmosphere	Store under an inert gas (e.g., nitrogen). [5] [7]	To prevent oxidation.
Temperature	Store in a cool, dry, well-ventilated place. [1] [6] [10] The storage temperature should not exceed 35°C. [1]	To minimize degradation and prevent pressure build-up.
Incompatible Materials	Store separately from oxidants, alkalis, strong acids, and moisture. [1] [6] [7] [10]	To prevent hazardous reactions.
Ignition Sources	Keep away from heat, sparks, open flames, and other ignition sources. [6] [10] [13] Use explosion-proof electrical equipment. [6]	It is a flammable liquid. [3] [13]

Handling Precautions

- Handle in a well-ventilated area to prevent the accumulation of vapors.[\[6\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[6\]](#)[\[13\]](#)
- Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a face shield.[\[13\]](#)
- Avoid contact with skin and eyes, and avoid inhalation of vapor or mist.[\[6\]](#)[\[13\]](#)
- Wash hands thoroughly after handling.[\[6\]](#)

Experimental Protocols

The stability of **triethyl phosphite** can be assessed using various analytical techniques. Below are general methodologies for key stability-indicating experiments.

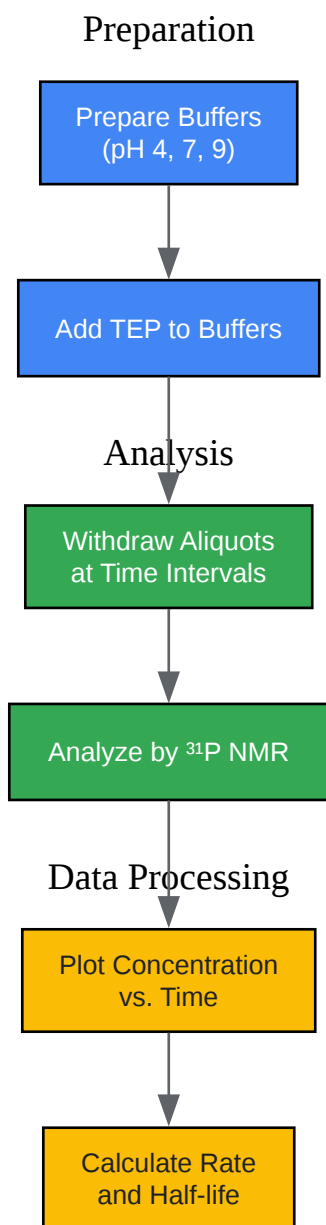
Determination of Hydrolytic Stability

Objective: To quantify the rate of hydrolysis of **triethyl phosphite** at different pH values.

Methodology:

- Buffer Preparation: Prepare aqueous buffer solutions at the desired pH levels (e.g., pH 4, 7, and 9).
- Sample Preparation: Add a known amount of **triethyl phosphite** to each buffer solution at a controlled temperature.
- Time-Point Analysis: At specific time intervals, withdraw aliquots from each solution.
- Analytical Technique: Analyze the aliquots using ^{31}P NMR spectroscopy.[4] This technique allows for the simultaneous quantification of **triethyl phosphite** and its hydrolysis products (diethyl phosphite and monoethyl phosphite) based on their distinct chemical shifts.
- Data Analysis: Plot the concentration of **triethyl phosphite** as a function of time to determine the rate of hydrolysis and the half-life at each pH.

Experimental Workflow for Hydrolysis Study



[Click to download full resolution via product page](#)

Caption: Workflow for determining hydrolytic stability.

Assessment of Oxidative Stability

Objective: To evaluate the susceptibility of **triethyl phosphite** to oxidation.

Methodology:

- **Sample Exposure:** Expose samples of **triethyl phosphite** to air or a controlled oxygen atmosphere. Samples can be tested with and without an oxidation catalyst.
- **Time-Point Analysis:** At regular intervals, take samples for analysis.
- **Analytical Technique:** Use gas chromatography (GC) coupled with a suitable detector (e.g., flame ionization detector - FID or mass spectrometry - MS) to separate and quantify **triethyl phosphite** and its primary oxidation product, triethyl phosphate.
- **Data Analysis:** Monitor the decrease in the peak area of **triethyl phosphite** and the increase in the peak area of triethyl phosphate over time to assess the rate of oxidation.

Evaluation of Thermal Stability

Objective: To determine the thermal decomposition profile of **triethyl phosphite**.

Methodology:

- **Thermal Analysis:** Employ thermogravimetric analysis (TGA) to determine the onset temperature of decomposition. In a typical TGA experiment, a small sample is heated at a constant rate in a controlled atmosphere (e.g., nitrogen or air), and the weight loss is recorded as a function of temperature.
- **Decomposition Product Analysis:** Use a technique like TGA coupled with mass spectrometry (TGA-MS) or Fourier-transform infrared spectroscopy (TGA-FTIR) to identify the volatile decomposition products as they are formed.
- **Data Analysis:** The TGA thermogram provides information on the temperature at which significant weight loss occurs. The coupled techniques help in identifying the evolved gases, confirming the decomposition pathway.

Conclusion

Triethyl phosphite is a stable compound when stored under the recommended conditions in sealed containers.^[6] However, its reactivity with moisture, oxygen, and other chemicals necessitates careful handling and storage to prevent degradation and ensure safety. A comprehensive understanding of its stability profile is essential for its effective use in research

and development, ensuring the reliability and reproducibility of experimental results. By adhering to the guidelines outlined in this document, users can maintain the integrity of **triethyl phosphite** for its intended applications.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. TRIETHYL PHOSPHITE - Ataman Kimya [atamanchemicals.com]
- 2. Triethyl phosphite | C₆H₁₅O₃P | CID 31215 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 5. durhamtech.edu [durhamtech.edu]
- 6. gelest.com [gelest.com]
- 7. fishersci.com [fishersci.com]
- 8. US3184496A - Process for the preparation and recovery of triethyl phosphite and derivatives thereof - Google Patents [patents.google.com]
- 9. US3277217A - Process for producing phosphate esters by oxidation of phosphites using hydrogen peroxide and organic peroxides as catalyst - Google Patents [patents.google.com]
- 10. nj.gov [nj.gov]
- 11. Buy Triethyl phosphite (EVT-313048) | 122-52-1 [evitachem.com]
- 12. research.polyu.edu.hk [research.polyu.edu.hk]
- 13. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [stability and storage conditions for triethyl phosphite]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b045536#stability-and-storage-conditions-for-triethyl-phosphite>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com